

Section 1: Core Identification and Molecular Structure

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Compound of Interest

Compound Name: ETHANOL, 2-(o-BIPHENYLYLOXY)-

Cat. No.: B1583043

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1.1 Nomenclature and Identifiers

The compound identified by CAS Number 7501-02-2 is a bifunctional organic molecule known formally as 2-([1,1'-Biphenyl]-2-yloxy)ethanol.[1] It is w commercial and research settings under several synonyms, reflecting its structural components:

- 2-(2-Biphenyloxy)ethanol[2]
- Ethanol, 2-(o-biphenyloxy)-[1]
- β -Hydroxyethyl ether of o-phenylphenol[1]
- OPPEO (Alkoxylated 2-phenyl phenol)[3]

1.2 Chemical Structure and Formula

The molecular structure consists of a biphenyl group linked at the ortho (2-position) to an ethanol molecule via an ether bond. This unique combinatio biphenyl moiety and a primary alcohol functional group dictates its chemical behavior and utility.

- Molecular Formula: C₁₄H₁₄O₂[2]
- Molecular Weight: 214.26 g/mol [2]

Table 1: Structural and Registry Information

Identifier	Value	Source(s)
CAS Number	7501-02-2	[1]
IUPAC Name	2-([1,1'-Biphenyl]-2-yloxy)ethanol	
InChI	1S/C14H14O2/c15-10-11-16-14-9-5-4-8-13(14)12-6-2-1-3-7-12/h1-9,15H,10-11H2	[1][2]
InChI Key	NOZAKUWNUGNDLI-UHFFFAOYSA-N	[1][2]
SMILES	OCCOc1ccccc1-c1ccccc1	[2]

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  node [shape=plaintext, fontcolor="#202124"];
  edge [color="#4285F4"];

  // Define nodes for atoms
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  C7 [label="C"]; C8 [label="C"]; C9 [label="C"]; C10 [label="C"]; C11 [label="C"]; C12 [label="C"];
  O1 [label="O", fontcolor="#EA4335"];
  C13 [label="CH2"];
}
```

```
C14 [label="CH2"];
O2 [label="OH", fontcolor="#EA4335"];

// Biphenyl Ring 1
C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C6 -- C1;

// Biphenyl Ring 2
C1 -- C7;
C7 -- C8; C8 -- C9; C9 -- C10; C10 -- C11; C11 -- C12; C12 -- C7;

// Ether Linkage
C2 -- O1;
O1 -- C13;
C13 -- C14;
C14 -- O2;

// Positioning for clarity
C1 [pos="0,0!"]; C2 [pos="-1,1!"]; C3 [pos="-2,0.6!"]; C4 [pos="-2,-0.6!"]; C5 [pos="-1,-1!"]; C6 [pos="0,-0.6!"];
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O1 [pos="-1.2, 2.2!"]; C13 [pos="-0.5, 3!"]; C14 [pos="-0.8, 4.2!"]; O2 [pos="0, 5!"];
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edge [color="#34A853"];

// Nodes
start [label="CAS 7501-02-2\n(Biphenyl Ethanol Intermediate)", fillcolor="#FBBC05"];
pharma [label="Pharmaceutical Synthesis"];
agro [label="Agrochemical Production"];
poly [label="Polymer Chemistry\n(Chain Extender)"];
dyes [label="Dye & Pigment Synthesis"];

api [label="Active Pharmaceutical\nIngredients (APIs)"];
pest [label="Pesticides & Herbicides"];
pu [label="High-Performance\nPolyurethanes"];
pigment [label="Specialty Dyes"];

// Edges
start -> pharma [label=" Modification "];
start -> agro [label=" Derivatization "];
start -> poly [label=" Condensation\n with MDI "];
start -> dyes [label=" Coupling\n Reactions "];
```

```
pharma -> api;  
agro -> pest;  
poly -> pu;  
dyes -> pigment;  
}
```

Figure 2: Industrial synthesis pathways originating from CAS 7501-02-2.

Section 4: Safety, Handling, and Storage

4.1 Hazard Identification and GHS Classification

While comprehensive GHS data is not fully available from all sources, available information suggests the following classifications. Users must consult Data Sheet (SDS) from their supplier for complete and current information.

- Signal Word: Warning [4]* Potential Hazard Statements:

- Harmful if swallowed. [4] * Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

4.2 Recommended Handling and Personal Protective Equipment (PPE)

Standard laboratory and chemical handling precautions should be strictly followed:

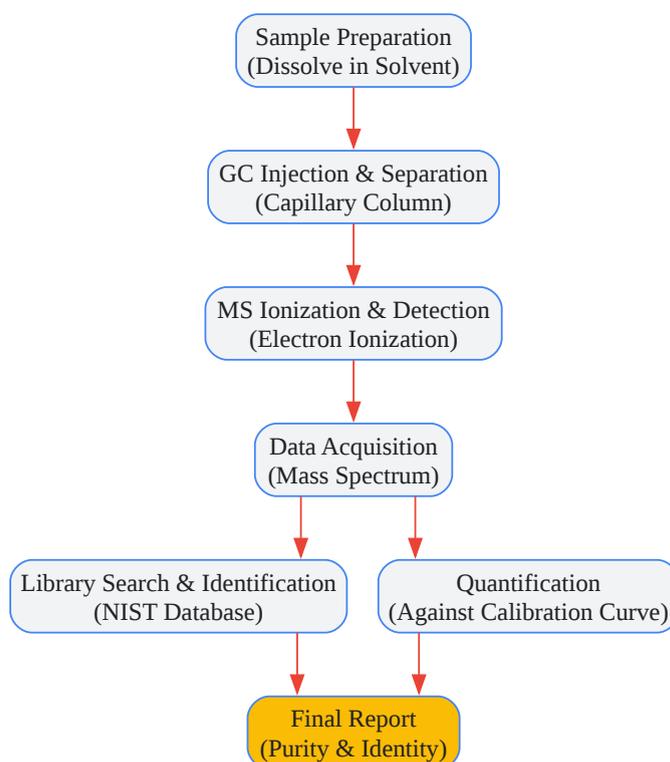
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid dust and vapor formation. [5]* Personal Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge. [7]* Hygiene: Wash hands thoroughly after eating, drinking, or smoking in work areas. [6] 4.3 First Aid and Emergency Procedures
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [5]* Skin Contact: Wash off with soap and water. Consult a physician if irritation persists. [5]* Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [5]* Ingestion: Rinse mouth with water and consult a physician immediately. [5] 4.4 Fire-Fighting and Storage
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [5]* Storage Conditions: Store in a tightly sealed container in a well-ventilated place.

Section 5: Analytical Methodologies

The purity and identity of 2-([1,1'-Biphenyl]-2-yloxy)ethanol are critical for its application. High-Performance Liquid Chromatography (HPLC) is the standard method for assessing purity. [8] For structural confirmation and identification in complex matrices, Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful tool. Chemistry WebBook includes mass spectral data for this compound, confirming its suitability for MS-based analysis. [9] 5.1 Illustrative Analytical Workflow

While a specific, validated protocol for this exact analyte is proprietary to testing labs, a general workflow for the analysis of semi-volatile aromatic compounds can be outlined. This serves as a foundational guide for methods development.

- Sample Preparation: A dilute solution of the compound is prepared in a high-purity organic solvent (e.g., hexane, ethyl acetate).
- GC Separation: The sample is injected into a Gas Chromatograph equipped with a capillary column suitable for aromatic compounds (e.g., a DB-5 column). The oven temperature is programmed to ramp up, separating compounds based on their boiling points and column interactions.
- MS Detection and Identification: As compounds elute from the GC column, they enter a Mass Spectrometer. The molecule is ionized (typically via ESI), and the resulting fragmentation pattern is detected. This mass spectrum serves as a "fingerprint" for the molecule, which can be compared against a standard library (e.g., NIST/EPA/NIH library) for definitive identification. [1] 4. Quantification: For quantitative analysis, calibration standards of known concentrations are used to create a calibration curve, allowing the concentration in the unknown sample to be determined.



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Figure 3: Illustrative workflow for GC-MS analysis of CAS 7501-02-2.

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Sources

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